

Ion Chromatography Methods for Sulfate Determination in Butanol: Application Notes and Protocols

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Compound of Interest

Compound Name: *Butyl sulfate*

Cat. No.: *B8699800*

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This document provides detailed application notes and protocols for the determination of total and potential sulfate in butanol using ion chromatography (IC). Two primary methods, based on ASTM D7328-07 and ASTM D7319-09, are presented: one involving sample evaporation and reconstitution, and the other utilizing direct sample injection.^{[1][2]} These methods are crucial for quality control in the biofuels industry and for ensuring the purity of butanol used in various chemical and pharmaceutical applications.

Method 1: Evaporation and Reconstitution (Based on ASTM D7328-07)

This method is suitable for the determination of total and potential inorganic sulfate in butanol samples. It involves the evaporation of the butanol matrix, followed by the reconstitution of the residue in an aqueous solution prior to IC analysis.^[1]

Experimental Protocol

1. Sample Preparation

- Total Sulfate:

- Pipette 2.0 mL of the butanol sample into a 20 mL glass scintillation vial.
- Place the vial in an evaporator module set to 65 °C to evaporate the sample to dryness.
- After cooling to room temperature, add 2.0 mL of deionized (DI) water to the vial.
- Vortex the vial vigorously to dissolve the residue.
- Sonicate the reconstituted sample for 5 minutes. The sample is now ready for injection.[\[1\]](#)
- Potential Sulfate:
 - Follow steps 1 and 2 as for "Total Sulfate" to evaporate the butanol sample to dryness.
 - After cooling to room temperature, add 2.0 mL of 0.90% hydrogen peroxide solution to the vial. The hydrogen peroxide acts as an oxidizing agent to convert all sulfur species to sulfate.[\[1\]](#)
 - Vortex the vial vigorously to dissolve the residue.
 - Sonicate the sample for 5 minutes. The sample is now ready for injection.[\[1\]](#)

2. Ion Chromatography System and Conditions

| Parameter | Setting |
|------------------|---|
| IC System | A standard ion chromatography system with a suppressed conductivity detector. |
| Column | Dionex IonPac AS4A-SC Carbonate Eluent Anion-Exchange Column. [1] |
| Eluent | A suitable carbonate/bicarbonate eluent. |
| Flow Rate | Typically 1.0 - 2.0 mL/min. |
| Injection Volume | 5 µL. [1] |
| Detection | Suppressed conductivity. [1] |

Method Performance

Quantitative data for this method, including linearity, limits of detection (LOD), and limits of quantification (LOQ), are summarized in the table below.

| Analyte | Linearity (r^2) | Limit of Detection (LOD) (mg/L) | Limit of Quantification (LOQ) (mg/L) |
|---------|---------------------|---------------------------------|--------------------------------------|
| Sulfate | >0.999 | 0.05 | 0.15 |

Method 2: Direct Injection (Based on ASTM D7319-09)

This method provides a more rapid analysis by directly injecting the butanol sample into the IC system. It is suitable for determining total and potential inorganic sulfate in butanol intended as a gasoline additive.[\[2\]](#)

Experimental Protocol

1. Sample Preparation

- Total Sulfate:
 - No preparation is required. The butanol sample is injected directly.
- Potential Sulfate:
 - Add 0.5 mL of 30% hydrogen peroxide solution to 9.5 mL of the butanol sample in a clean vial.
 - Mix the solution thoroughly. The sample is now ready for direct injection.[\[2\]](#)

2. Ion Chromatography System and Conditions

| Parameter | Setting |
|------------------|--|
| IC System | A standard ion chromatography system with a suppressed conductivity detector (e.g., Dionex ICS-2100).[2] |
| Column | Dionex IonPac AS22 Carbonate Eluent Anion-Exchange Column.[2] |
| Eluent | A suitable carbonate/bicarbonate eluent. |
| Flow Rate | Typically 1.0 - 1.2 mL/min. |
| Injection Volume | 5 µL.[2] |
| Detection | Suppressed conductivity.[2] |
| Run Time | Approximately 20 minutes.[2] |

Method Performance

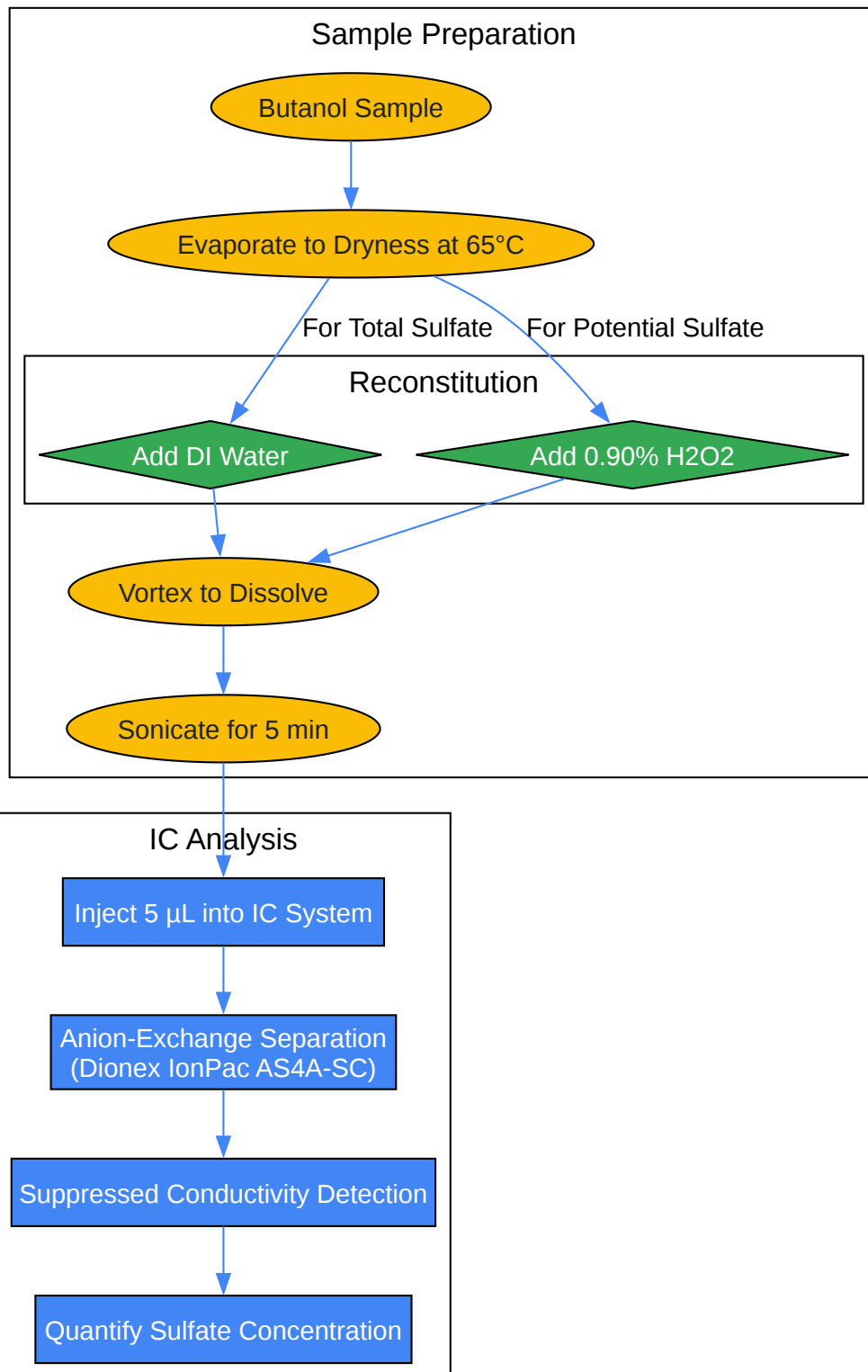
Quantitative data for the direct injection method are presented below.

| Analyte | Linearity (r^2) | Limit of Detection (LOD) (mg/L) | Limit of Quantification (LOQ) (mg/L) |
|---------|---------------------|---------------------------------|--------------------------------------|
| Sulfate | >0.999 | 0.1 | 0.4 |

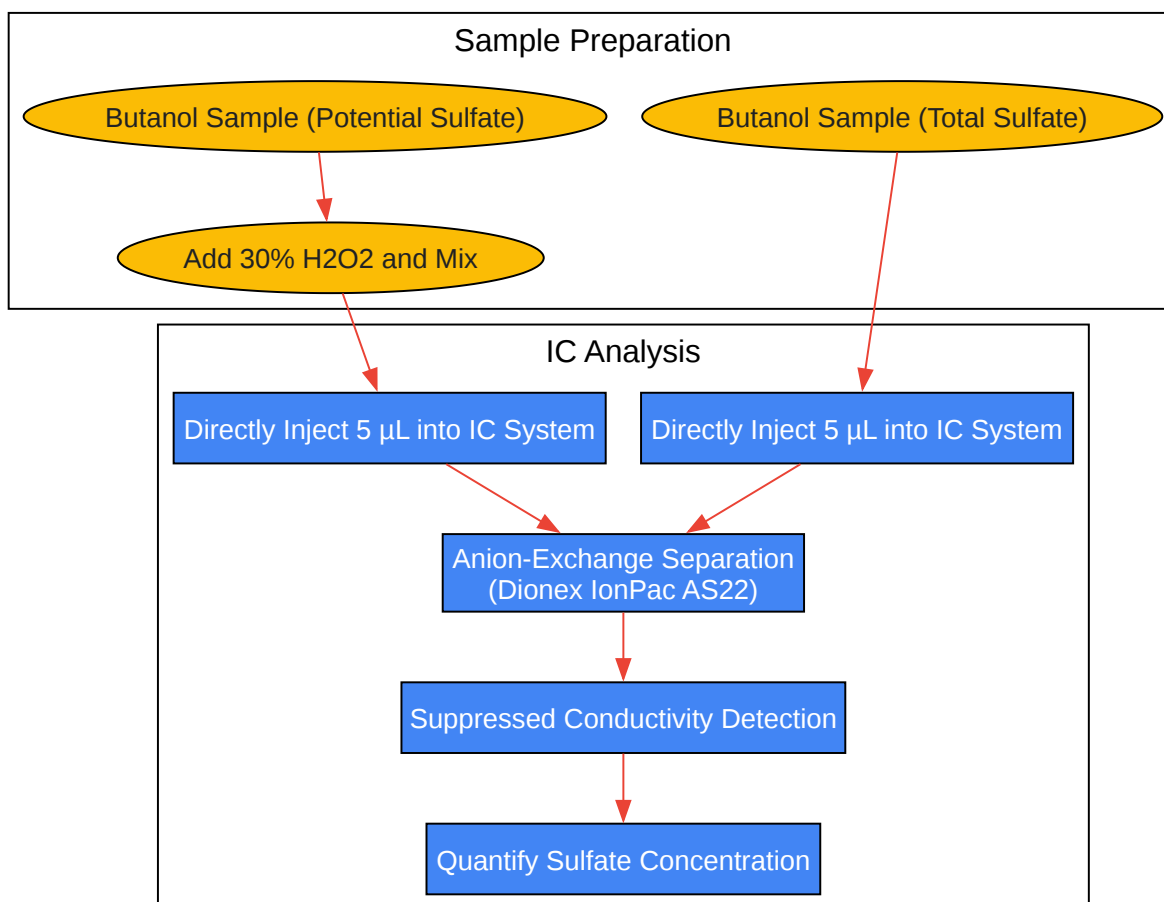
Experimental Workflow Diagrams

The following diagrams illustrate the logical flow of the two described methods for sulfate determination in butanol.

Workflow for Sulfate Determination in Butanol (Evaporation Method)



Workflow for Sulfate Determination in Butanol (Direct Injection Method)



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References

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